

Impact of patient motion on 18F-AV-45 image quality

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Technical Support Center: 18F-AV-45 PET Imaging

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during 18F-AV-45 PET imaging experiments, with a specific focus on the impact of patient motion on image quality.

Troubleshooting Guide: Motion Artifacts in 18F-AV-45 PET Scans

Patient motion is a significant variable in 18F-AV-45 PET imaging that can lead to degraded image quality and inaccurate quantification.^{[1][2]} This guide provides a step-by-step approach to identifying, mitigating, and correcting for motion artifacts.

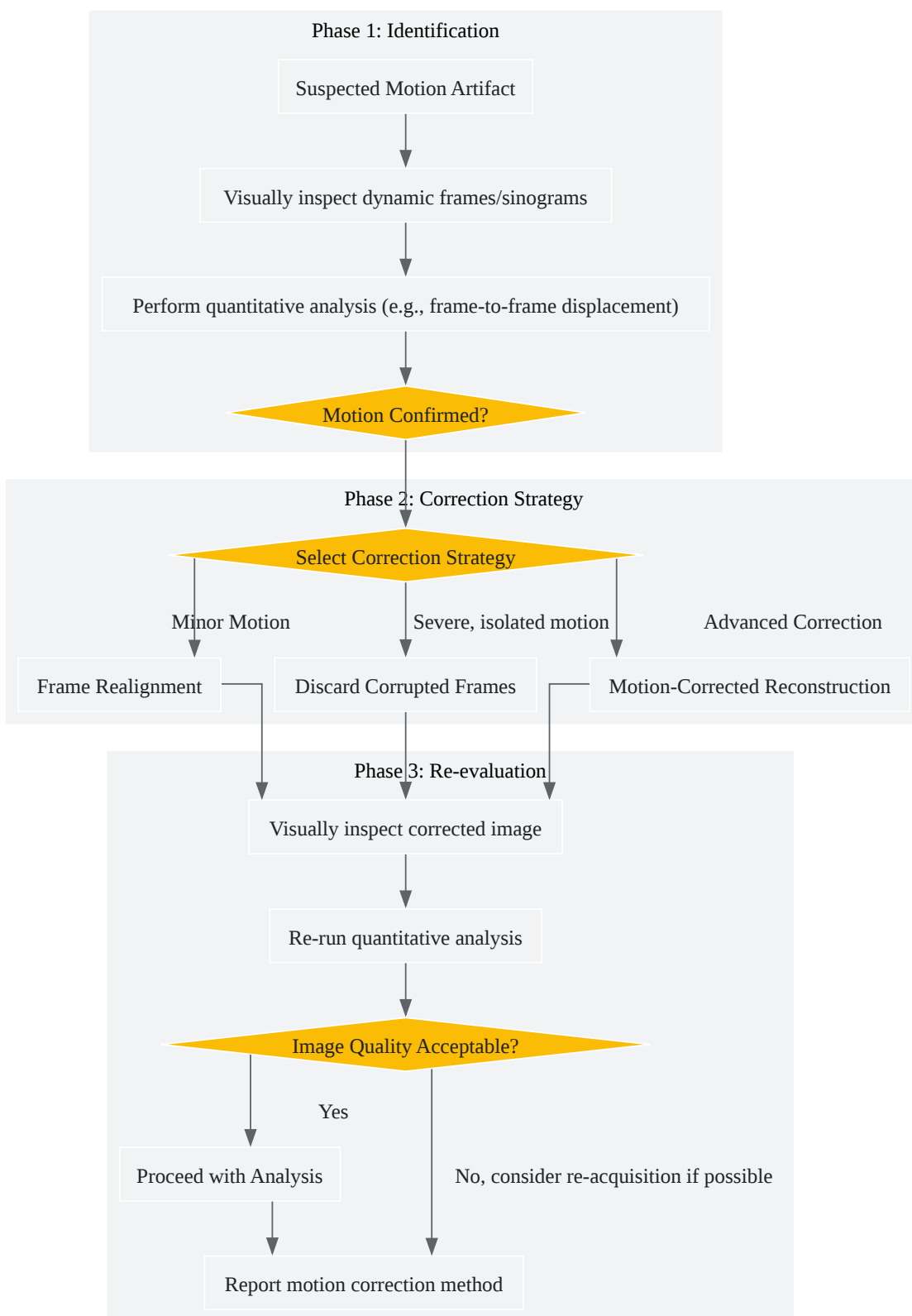
Problem: Suspected motion artifacts in the reconstructed 18F-AV-45 PET image.

Symptoms:

- Image blurring, resulting in a loss of sharp anatomical detail.^[1]
- Misregistration between PET and CT/MRI data, leading to inaccurate attenuation correction.^[1]

- Asymmetric or distorted appearance of brain structures that are typically symmetrical.[\[1\]](#)
- Discontinuities or small spots at the border between gray and white matter.[\[3\]](#)

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for motion artifacts in 18F-AV-45 PET scans.

Frequently Asked Questions (FAQs)

Q1: What are the primary consequences of patient motion during an 18F-AV-45 PET scan?

Patient motion during a PET scan can cause several issues that compromise the integrity of the data:

- **Image Blurring:** Motion leads to a loss of spatial resolution, making it difficult to accurately delineate brain structures.[\[1\]](#)
- **Inaccurate Quantification:** Motion artifacts can lead to significant errors in the calculation of Standardized Uptake Values (SUVs), with studies reporting differences of up to 15% in certain brain regions.[\[4\]](#) This can impact the assessment of amyloid burden.
- **Misregistration:** Movement can cause misalignment between the PET emission data and the CT or MRI attenuation correction scan, resulting in incorrect attenuation correction and further quantitative inaccuracies.[\[1\]](#)[\[5\]](#)

Q2: How can patient motion be minimized during the scan?

Proactive measures to reduce patient motion are crucial:

- **Patient Comfort:** Ensure the patient is in a comfortable position before starting the scan.
- **Head Immobilization:** Use head holders, foam wedges, towels, and straps across the forehead and chin to secure the head.[\[1\]](#)
- **Clear Instructions:** Clearly explain the importance of remaining still to the patient before and during the scan.
- **Scan Duration:** Shorter acquisition times can reduce the likelihood of patient motion. Some studies have investigated the feasibility of shorter scan durations while maintaining image quality.

Q3: What is dynamic acquisition and how does it help with motion correction?

Instead of a single long static acquisition, dynamic acquisition involves collecting the data in a series of shorter frames (e.g., 4 x 5 minutes).[\[4\]](#) This approach is beneficial for several reasons:

- **Motion Detection:** It is easier to identify the specific time points during the scan when motion occurred by reviewing the individual frames.
- **Motion Correction:** If motion is detected, several correction strategies can be applied:
 - **Frame Realignment:** The frames can be realigned to a common reference frame to correct for movement between frames.
 - **Discarding Frames:** In cases of severe motion in a limited number of frames, those frames can be discarded from the final summed image. While this reduces total counts, it can salvage the overall image quality.[\[4\]](#)

Q4: What are the differences in quantitative values (SUV) observed with and without motion correction?

Studies have shown that motion can have a significant impact on quantitative measures. For instance, preliminary results from one study showed that in the frontal and posterior cingulate regions, the quantitative differences in SUVs between motion-corrected and non-motion-corrected images ranged from 4.2-5% and 1.4-15%, respectively.[\[4\]](#) Another study reported a mean relative change of approximately 4% in regional SUVR after motion correction at a group level.[\[5\]](#)

Q5: Are there automated software solutions for motion correction?

Yes, several software packages, such as PMOD, and data-driven motion correction algorithms are available that can automatically or semi-automatically perform motion correction.[\[2\]](#)[\[4\]](#) These tools can estimate and correct for head motion, leading to improved image quality and more reliable quantitative results.[\[2\]](#)

Quantitative Data on the Impact of Motion

The following tables summarize the quantitative impact of patient motion on 18F-AV-45 PET image analysis.

Table 1: Reported Differences in SUV/SUVR with and without Motion Correction

Brain Region(s)	Reported Quantitative Difference	Reference
Frontal and Posterior Cingulate	1.4% to 15% difference in SUV	[4]
General Cortical Regions	~4% mean relative change in regional SUVR	[5]

Table 2: Impact of Motion Correction on Image Quality and Interobserver Agreement

Metric	Outcome of Motion Correction	Reference
Image Quality	Significant improvement ($p < 0.001$)	[2]
Interobserver Agreement	Higher agreement in visual analysis of amyloid deposition	[2]
Quantitative Uptake Ratio (UR) Difference	Significantly higher in the group with head motion compared to the group without ($p = 0.016$)	[2]

Detailed Experimental Protocols

Protocol 1: Dynamic Acquisition and Motion Correction

This protocol is based on methodologies described in the literature for acquiring and correcting 18F-AV-45 PET data.[4]

Objective: To acquire 18F-AV-45 PET data using a dynamic framing approach to allow for motion detection and correction.

Materials:

- PET/CT scanner

- 18F-AV-45 radiotracer
- Head holder and immobilization devices (straps, foam pads)
- Image analysis software with motion correction capabilities (e.g., PMOD)

Procedure:

- Patient Preparation:
 - Provide the patient with instructions about the procedure and the importance of remaining still.
 - Position the patient comfortably on the scanner bed.
 - Immobilize the patient's head using a head holder and appropriate padding and straps.[\[1\]](#)
- Radiotracer Administration:
 - Administer a bolus injection of 370 MBq (10 mCi \pm 10%) of 18F-AV-45.[\[6\]](#)
- PET Acquisition:
 - Begin a 20-minute dynamic PET scan approximately 50 minutes post-injection.[\[6\]](#)
 - Acquire the data as a series of shorter frames, for example, 4 x 5-minute frames.[\[4\]](#)
- Initial Image Reconstruction and Inspection:
 - Reconstruct the images for each frame.
 - Visually inspect the series of images for any signs of patient motion (e.g., sudden shifts in brain position).
- Motion Correction (if motion is detected):
 - Option A: Frame Realignment:
 - Load the dynamic frames into the motion correction module of the analysis software.

- Select a reference frame (often the first frame).
- Run the realignment algorithm to co-register all other frames to the reference frame.
- Sum the realigned frames to create a single motion-corrected image.
- Option B: Discarding Frames:
 - Identify the frame(s) with significant motion artifacts.
 - Exclude these frames from the dataset.
 - Sum the remaining, motion-free frames. Note the reduced acquisition time in the experimental records.
- Final Image Analysis:
 - Perform quantitative analysis (e.g., SUV calculations) on the final motion-corrected (or motion-free) summed image.

Protocol 2: ADNI Protocol for 18F-AV-45 PET Imaging

This protocol is a summary of the procedures outlined in the Alzheimer's Disease Neuroimaging Initiative (ADNI) technical manual.[\[6\]](#)

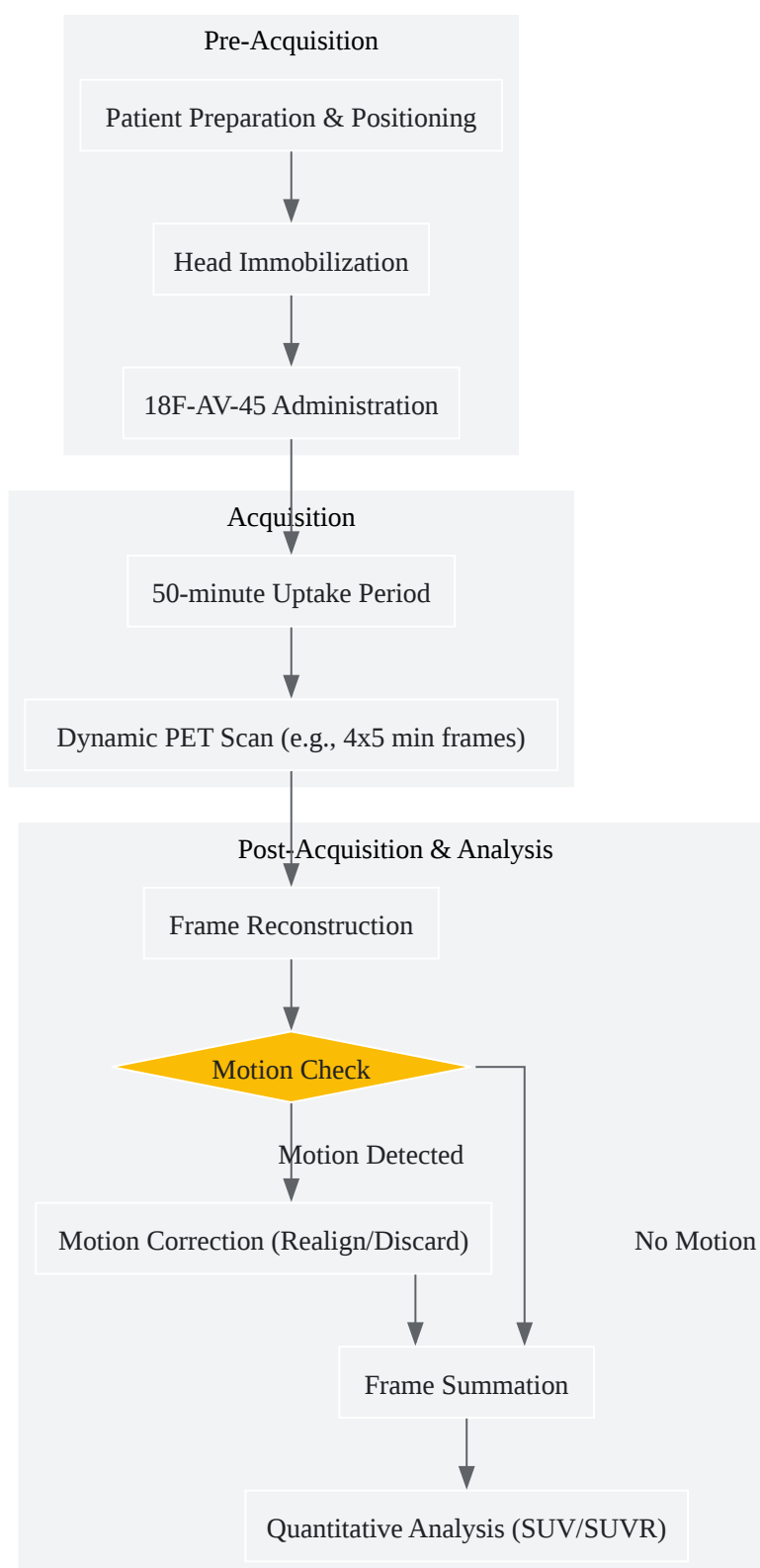
Objective: To standardize the acquisition of 18F-AV-45 PET scans for longitudinal studies.

Procedure:

- Radiotracer Injection: A 370 MBq (10 mCi +/- 10%) bolus injection of 18F-AV-45 is administered.[\[6\]](#)
- Uptake Period: A waiting period of approximately 50 minutes post-injection.[\[6\]](#)
- Image Acquisition: A 20-minute continuous brain PET scan is initiated.[\[6\]](#)
- Immediate Quality Check: The images are reconstructed immediately after the 20-minute scan.[\[6\]](#)

- Contingency for Motion: If motion artifact is detected, another 20-minute continuous scan is acquired.[\[6\]](#)

Visualizations



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Caption: Experimental workflow for dynamic ^{18}F -AV-45 PET acquisition and motion correction.

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